

Application Notes and Protocols for Measuring KAT7 HAT Inhibition

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Compound of Interest

Compound Name: CTK7A
Cat. No.: B15581984

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Introduction

Lysine Acetyltransferase 7 (KAT7), also known as **CTK7A**, HBO1, or MYST2, is a key histone acetyltransferase (HAT) involved in crucial cellular processes, including DNA replication and transcriptional regulation.[1][2] As a member of the MYST family of HATs, KAT7 specifically acetylates histone H3 at lysine 14 (H3K14ac) and histone H4 at lysines 5, 8, and 12 (H4K5ac, H4K8ac, H4K12ac).[2][3] Dysregulation of KAT7 activity has been implicated in various diseases, most notably cancer, making it an attractive therapeutic target.[4][5]

These application notes provide detailed protocols for various in vitro assays to measure the enzymatic activity of KAT7 and to screen for its inhibitors. The described methods include radiometric assays, AlphaLISA, TR-FRET, and colorimetric coupled-enzyme assays.

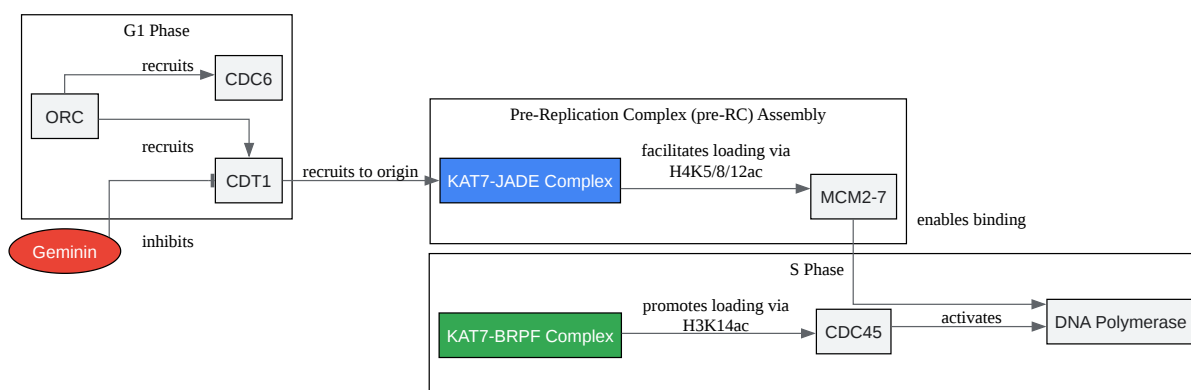
Data Presentation: Inhibitor IC50 Values

The following table summarizes the half-maximal inhibitory concentration (IC50) values for several small molecule inhibitors of KAT7, providing a comparative overview of their potencies.

Compound	IC50 (nM)	Assay Type	Reference
WM-8014	2,000	Radiometric HAT Assay	[5]
WM-3835	700	Radiometric HAT Assay	[6][7][8]
PF-9363	3,100	Radiometric HAT Assay	[5]
WM-1119	>10,000	Radiometric HAT Assay	[5]

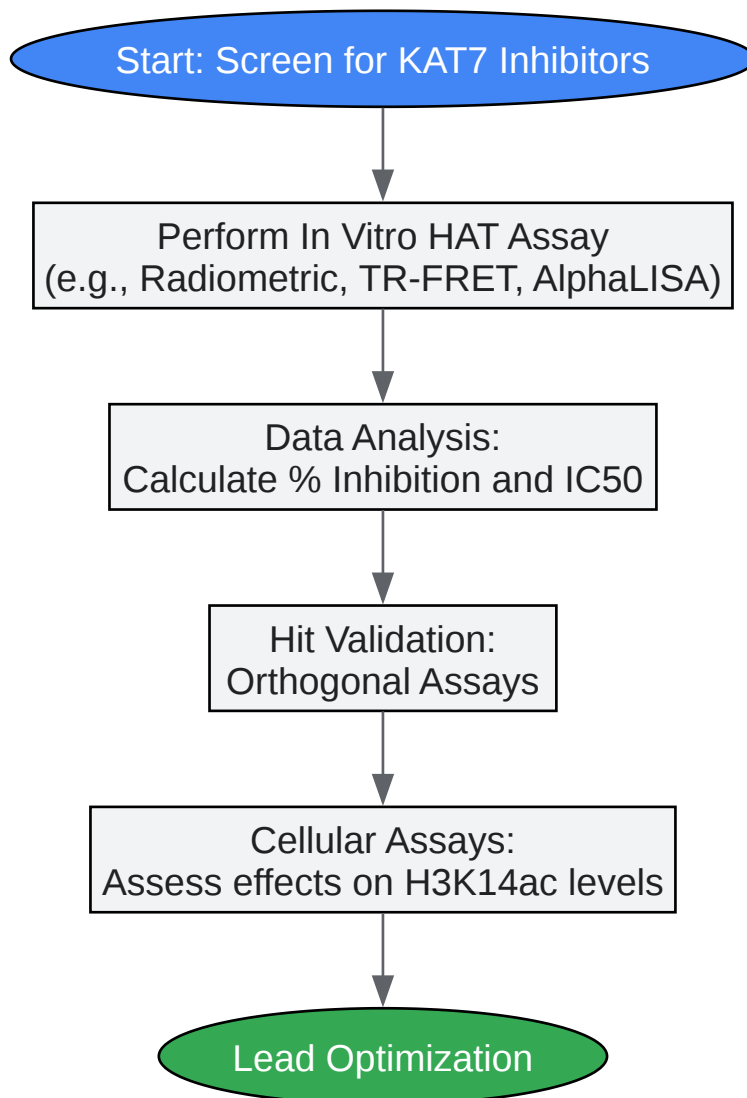
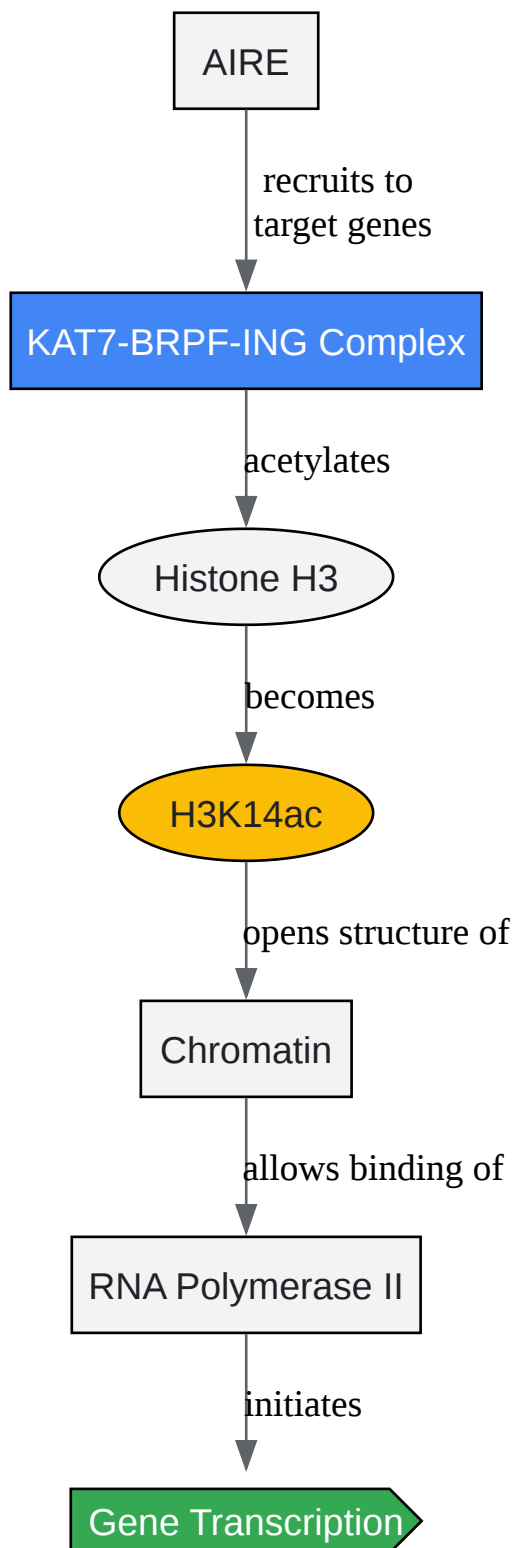
Signaling Pathways and Experimental Workflows

To visualize the cellular context of KAT7 activity and the general workflow for its inhibition analysis, the following diagrams are provided.



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KAT7's Role in DNA Replication Licensing.



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